

Hordenine Methiodide vs. Candicine: A Technical Guide to Nomenclature and Synthesis

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Compound of Interest

Compound Name: Candicine

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Introduction

In the field of alkaloid chemistry and pharmacology, precise nomenclature is paramount. This technical guide addresses the relationship between "hordenine methiodide" and "**candicine**," two terms that have been used in scientific literature. Through a detailed examination of their chemical structures, properties, and synthesis, this document clarifies their synonymous nature and provides essential technical information for researchers.

Key Findings: The terms "hordenine methiodide" and "**candicine** iodide" are synonymous and refer to the same chemical entity: the iodide salt of the quaternary ammonium cation, 2-(4-hydroxyphenyl)-N,N,N-trimethylethan-1-aminium. The name "**candicine**" refers to the cation itself, which can be paired with various anions.

Chemical Structure and Nomenclature

The foundational distinction lies in the structures of hordenine and the **candicine** cation. Hordenine is a naturally occurring phenethylamine alkaloid, chemically known as N,N-dimethyltyramine.[1] **Candicine** is the N,N,N-trimethyl derivative of tyramine, existing as a quaternary ammonium cation.[2]

The synthesis of **candicine** iodide involves the N-methylation of hordenine using methyl iodide. [2] This reaction adds a third methyl group to the nitrogen atom of hordenine, converting the

tertiary amine into a quaternary ammonium salt. The counter-ion in this specific reaction is iodide, leading to the formation of **candicine** iodide.

Therefore, "hordenine methiodide" is a descriptive name indicating the product of the methylation of hordenine with methyl iodide, which is, in fact, **candicine** iodide.

Quantitative Data

The following table summarizes the key quantitative data for hordenine and **candicine** salts for easy comparison.

Property	Hordenine	Candicine Iodide (Hordenine Methiodide)	Candicine Chloride
IUPAC Name	4-[2-(dimethylamino)ethyl]phenol	2-(4-hydroxyphenyl)-N,N,N-trimethylethan-1-aminium iodide	2-(4-hydroxyphenyl)-N,N,N-trimethylethan-1-aminium chloride
Synonyms	N,N-Dimethyltyramine, Anhaline	Hordenine methiodide	-
CAS Number	539-15-1	6656-13-9 (for cation)	-
Molecular Formula	C ₁₀ H ₁₅ NO	C ₁₁ H ₁₈ INO	C ₁₁ H ₁₈ ClNO
Molar Mass	165.23 g/mol	307.17 g/mol	215.72 g/mol
Melting Point	117-118 °C	234 °C[2]	285 °C (decomposition)[2]
Solubility in Water	Soluble	Highly soluble[2]	Highly soluble[2]

Experimental Protocols

Synthesis of Candicine Iodide from Hordenine

This protocol is based on the classical method described by Barger in 1909.

Objective: To synthesize **candicine** iodide (hordenine methiodide) via the N-methylation of hordenine.

Materials:

- Hordenine
- Methyl iodide (CH_3I)
- Methanol (or another suitable solvent)

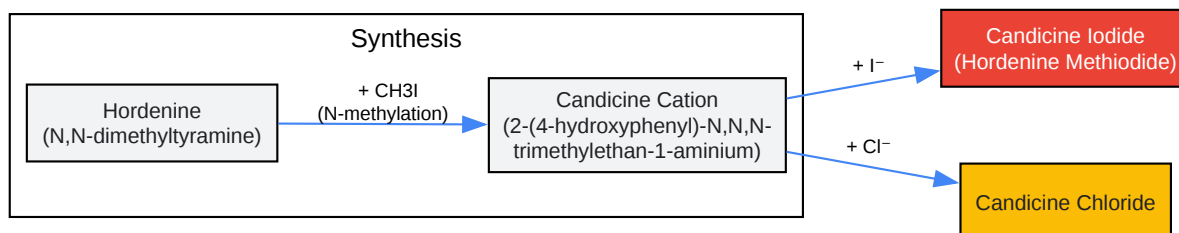
Procedure:

- **Dissolution:** Dissolve a known quantity of hordenine in a minimal amount of methanol in a round-bottom flask.
- **Addition of Methylating Agent:** To the stirred solution, add an excess of methyl iodide. The reaction involves the quaternization of the tertiary amine of hordenine.
- **Reaction:** The reaction mixture is typically stirred at room temperature or gently heated under reflux for several hours to ensure complete reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Crystallization and Isolation:** As the reaction proceeds, the quaternary ammonium salt, being less soluble in the solvent than the starting amine, will precipitate out. The mixture is then cooled to facilitate further crystallization.
- **Filtration and Washing:** The precipitated **candicine** iodide is collected by filtration. The crystals are washed with a small amount of cold solvent (e.g., methanol or diethyl ether) to remove any unreacted starting materials and impurities.
- **Drying:** The purified crystals of **candicine** iodide are then dried under vacuum.

Expected Outcome: White to off-white crystalline solid of **candicine** iodide.

Signaling Pathways and Logical Relationships

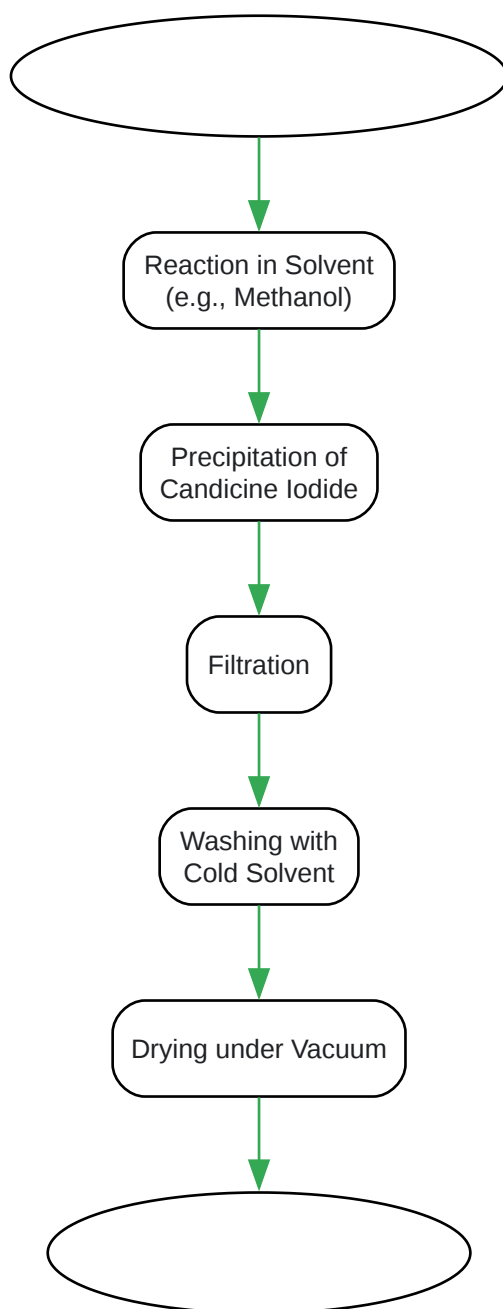
The relationship between hordenine, its methylation, and the resulting **candicine** salts can be visualized as a straightforward chemical transformation. This process is a key step in both the chemical synthesis and the biosynthesis of these compounds in certain plants.



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Caption: Chemical relationship between hordenine and **candicine** salts.

The following diagram illustrates a generalized workflow for the synthesis and purification of **candicine** iodide from hordenine.



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References

- 1. CN103483209A - Hordenine synthesis method - Google Patents [patents.google.com]
- 2. Candicine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Hordenine Methiodide vs. Candicine: A Technical Guide to Nomenclature and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211171#hordenine-methiodide-vs-candicine-nomenclature]

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